

2-Methyl-8-quinolinol IUPAC name and synonyms

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Compound of Interest

Compound Name: 8-Hydroxyquinaldine

Cat. No.: B167061

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An In-depth Technical Guide to 2-Methyl-8-quinolinol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-Methyl-8-quinolinol, a versatile heterocyclic compound with significant applications in medicinal chemistry, analytical chemistry, and materials science. This document details its chemical identity, physicochemical properties, relevant experimental protocols, and key biological activities, making it a valuable resource for professionals in research and drug development.

Chemical Identity

IUPAC Name: 2-methylquinolin-8-ol^{[1][2]}

Synonyms: **8-Hydroxyquinaldine**, 2-Methyl-8-hydroxyquinoline, 2-Methyloxine, 8-Quinolinol, 2-methyl-^{[1][2][3][4]}

Physicochemical Properties

The fundamental physicochemical properties of 2-Methyl-8-quinolinol are summarized in the table below, providing a quick reference for experimental design and application.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO	[1][2][3]
Molecular Weight	159.18 g/mol	
CAS Number	826-81-3	[1][2][3]
Appearance	White to light yellow to light orange crystalline powder	[1][3][4]
Melting Point	71-74 °C	[3][5]
Boiling Point	267 °C	
Solubility	Sparingly soluble in water; Soluble in organic solvents	[6]
InChI Key	NBYLBWHHTUWMER- UHFFFAOYSA-N	[1][2]
SMILES	<chem>CC1=NC2=C(C=CC=C2O)C=C1</chem>	[1]

Synthesis and Experimental Protocols

Synthesis of 2-Methyl-8-hydroxyquinoline

A common method for the synthesis of 2-Methyl-8-hydroxyquinoline involves the Skraup synthesis, a cyclization reaction. An adapted protocol is described below:

Materials:

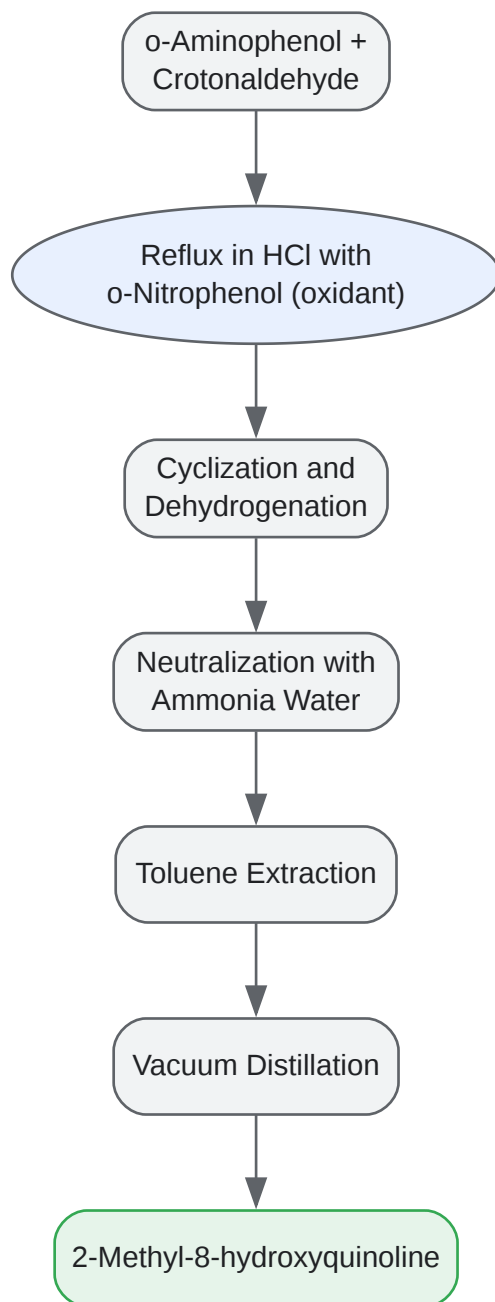
- o-Aminophenol
- Crotonaldehyde
- o-Nitrophenol (as an oxidizing agent)
- Hydrochloric acid (18%)
- Toluene

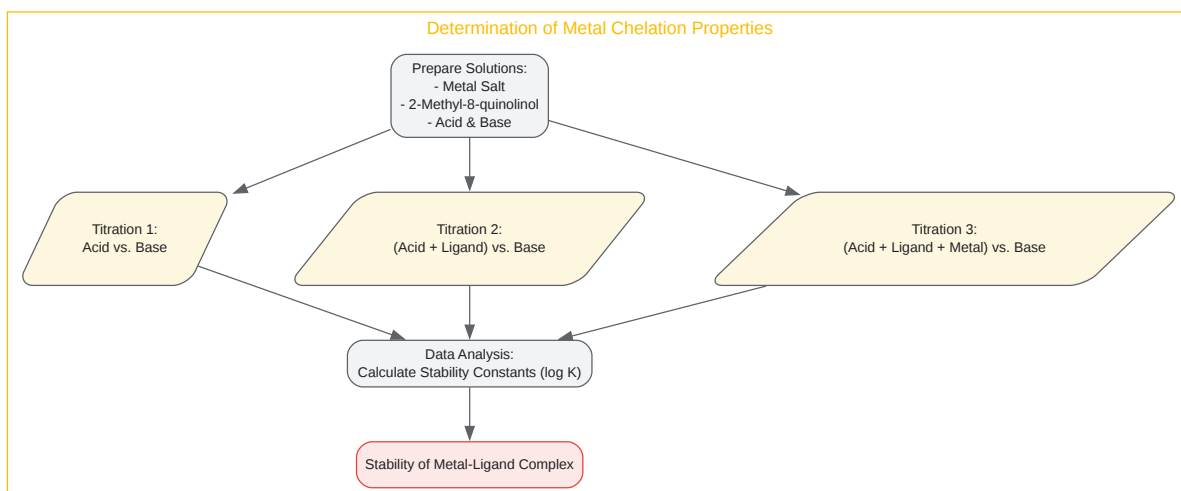
- Anhydrous sodium sulfate
- Ammonia water

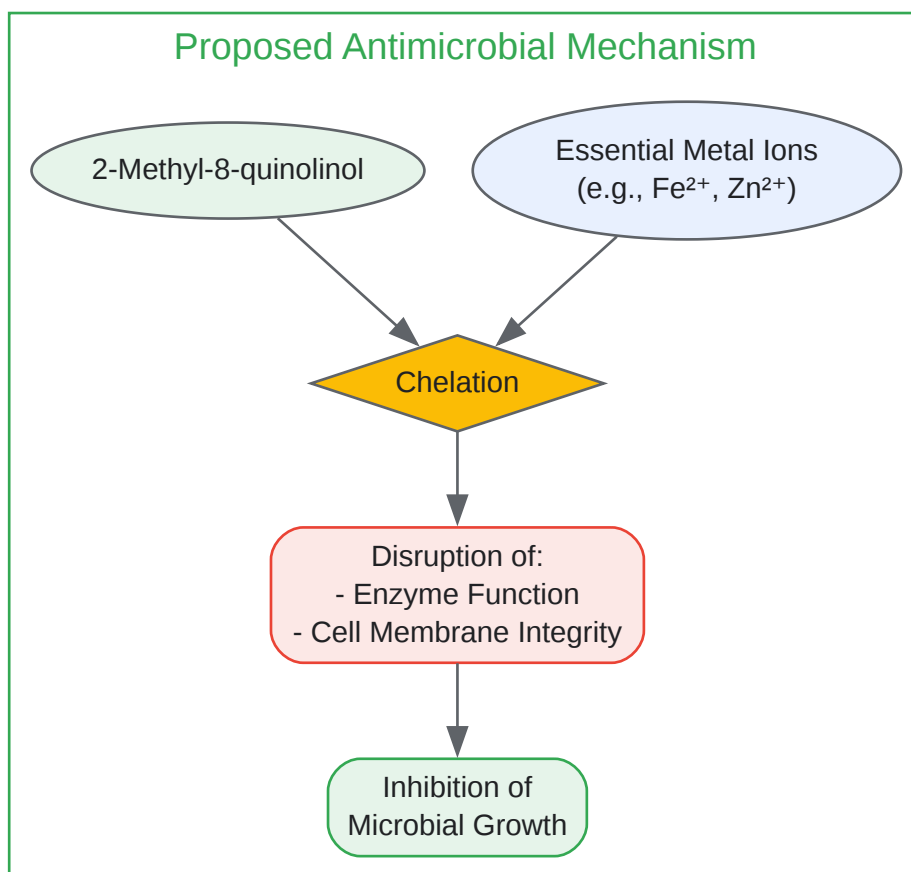
Procedure:

- A solution of 33.0g (0.3 mol) of o-aminophenol in 150 mL of 18% HCl is brought to reflux with stirring.[\[7\]](#)
- A solution of 14.0g (0.1 mol) of o-nitrophenol and 42.0 mL (0.4 mol) of crotonaldehyde is added dropwise over 30 minutes.[\[7\]](#)
- The reaction mixture is refluxed for an additional 2 hours.[\[7\]](#)
- After cooling, the mixture is neutralized with ammonia water.[\[7\]](#)
- The product is extracted with toluene (4 x 100 mL).[\[7\]](#)
- The combined organic layers are dried over anhydrous sodium sulfate.[\[7\]](#)
- The solvent is removed by rotary evaporation to yield a black solid.[\[7\]](#)
- The crude product is purified by vacuum distillation, collecting the fraction at 149-155 °C / 246 Pa to obtain 2-methyl-8-hydroxyquinoline.[\[7\]](#)

Synthesis of 2-Methyl-8-hydroxyquinoline







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